

An In-depth Technical Guide to the Synthesis of 2-Butyn-1-OL

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Compound of Interest

Compound Name: 2-Butyn-1-OL

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This technical guide provides a comprehensive overview of the primary synthetic routes to **2-butyn-1-ol**, a versatile building block in organic synthesis. The document details the core mechanisms, experimental protocols, and quantitative data for the most prevalent and effective methods of its preparation.

Introduction

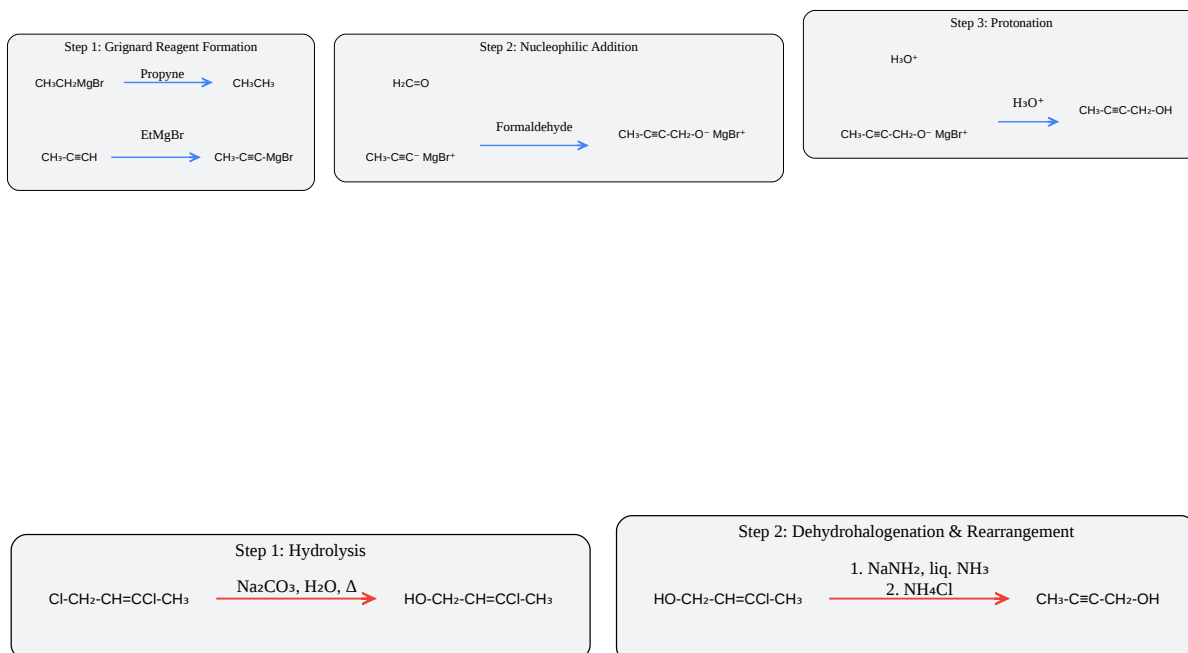
2-Butyn-1-ol is a propargylic alcohol of significant interest in the pharmaceutical and fine chemical industries. Its bifunctional nature, possessing both a hydroxyl group and a carbon-carbon triple bond, allows for a wide array of chemical transformations, making it a valuable intermediate in the synthesis of complex molecules, including agrochemicals and active pharmaceutical ingredients. This guide focuses on two principal synthetic methodologies: the reaction of a propynyl organometallic reagent with formaldehyde and a two-step synthesis commencing from 1,3-dichloro-2-butene.

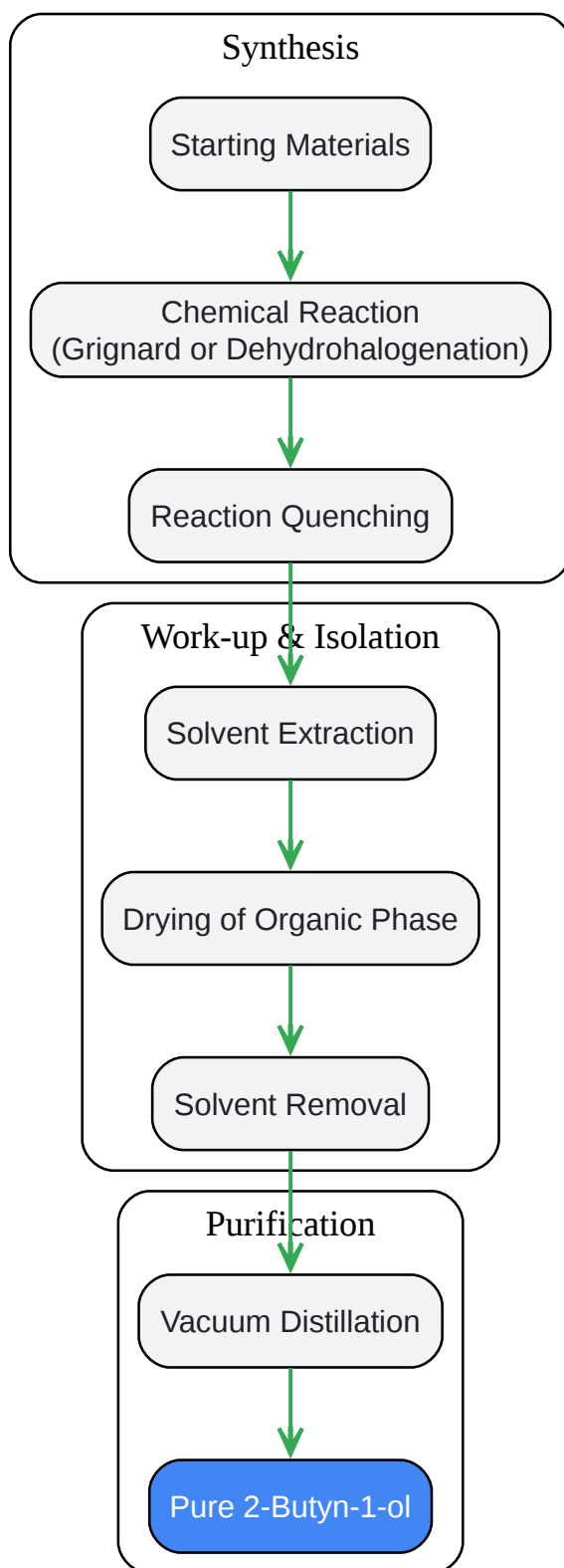
Synthesis via Grignard Reaction with Formaldehyde

A common and direct method for the synthesis of **2-butyn-1-ol** involves the nucleophilic addition of a propynyl Grignard reagent to formaldehyde. This approach builds the carbon skeleton and introduces the primary alcohol functionality in a single step.

Core Mechanism

The reaction proceeds through the formation of a propynylmagnesium halide (a Grignard reagent) from propyne and a suitable Grignard reagent precursor, such as ethylmagnesium bromide. The highly nucleophilic propynyl anion then attacks the electrophilic carbonyl carbon of formaldehyde. The resulting alkoxide is subsequently protonated during an aqueous workup to yield **2-butyne-1-ol**.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com